

Indene CAS number and safety data sheet information

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Compound of Interest

Compound Name: **Indene**

Cat. No.: **B144670**

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An In-depth Technical Guide to the Safety Profile of **Indene** (CAS No. 95-13-6)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Indene (CAS No. 95-13-6) is an aromatic, polycyclic hydrocarbon naturally found in coal tar fractions.^{[1][2]} It is composed of a benzene ring fused to a cyclopentene ring.^[1] While it serves as a valuable building block in the production of coumarone-**indene** resins and in the synthesis of more complex molecules, a thorough understanding of its safety profile is critical for professionals handling this chemical.^{[1][3]} This guide provides a comprehensive overview of the safety data for **indene**, including its physicochemical properties, toxicological profile, and standardized experimental methodologies for its assessment.

Chemical Identification

The Chemical Abstracts Service (CAS) number for **Indene** is 95-13-6.^{[1][4][5]}

Quantitative Safety Data

The following tables summarize the key quantitative data from the Safety Data Sheet (SDS) and other sources for **indene**.

Table 1: Physicochemical Properties of **Indene**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈	[4][6]
Molecular Weight	116.16 g/mol	[2][4][6]
Appearance	Colorless to pale yellow liquid	[2][3][6]
Melting Point	-1.8 °C to -5 °C	[4][7][8]
Boiling Point	181 - 182.6 °C	[4][6][7][8]
Density	0.996 - 0.997 g/cm ³ at 20-25 °C	[4][6][7]
Flash Point	58 °C (closed cup)	[6][8]
Vapor Pressure	1.1 mmHg (1.7 hPa) at 20 °C	[6][8]
Water Solubility	Insoluble	[2]
log P (octanol/water)	2.25590	[6]

Table 2: Hazard Identification and Classification

Hazard Class	GHS Category	Hazard Statement	Signal Word	Reference(s)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	Danger	[2] [6] [7] [9]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways	Danger	[2] [7] [9]
Irritation (Skin, Eye, Respiratory)	-	Irritating to eyes, respiratory system and skin	-	[10]
Specific Target Organ Toxicity (Single Exposure)	-	Vapours may cause drowsiness and dizziness	-	[10]

Table 3: Toxicological Data

Endpoint	Observation	Species	Reference(s)
Acute Oral Toxicity	Ingestion of less than 150g may be fatal or cause serious damage. High oral doses are fatal.	Animal (general), Rat	[10] [11]
Aspiration Toxicity	Aspiration produces chemical pneumonitis, pulmonary edema, and hemorrhage.	Animal (general)	[10] [11]
Inhalation Toxicity	Harmful by inhalation. 800-900 ppm for six 7-hour periods caused liver damage and occasional splenic or renal damage.	Rat	[10] [11]
Systemic Effects	May cause lung damage if swallowed. Can damage health through skin absorption.	Human, Animal	[10]

Table 4: Occupational Exposure Limits

Organization	Limit	Value (TWA)	Reference(s)
NIOSH (REL)	Recommended Exposure Limit	10 ppm (45 mg/m ³)	[10]
Canada (BC)	Occupational Exposure Limit	10 ppm	[10]
Canada (Quebec)	Permissible Exposure Value	10 ppm (48 mg/m ³)	[10]

Experimental Protocols

The determination of the physicochemical and toxicological properties of chemicals like **indene** is governed by internationally recognized guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability.

1. Boiling Point Determination (OECD Guideline 103) This guideline describes several methods to determine the boiling point of a liquid, defined as the temperature where its vapor pressure equals 101.325 kPa.[\[7\]](#)[\[8\]](#)[\[10\]](#)

- **Methodology:** Common methods include the ebulliometer, dynamic method (which can also determine vapor pressure), and distillation method. For a substance like **indene**, the sample is heated, and the temperature at which continuous, stable boiling occurs is recorded. The apparatus typically involves a heating source, a boiling flask, a condenser, and a calibrated temperature measuring device.[\[3\]](#)
- **Application:** This is a fundamental property used for hazard classification (in conjunction with flash point), understanding physical state, and designing distillation/purification processes.

2. Density of Liquids (OECD Guideline 109) This guideline outlines methods for determining the density (mass per unit volume) of liquids.[\[4\]](#)[\[6\]](#)

- **Methodology:** For a low-viscosity liquid like **indene**, suitable methods include the use of a hydrometer, an oscillating densitometer, or a pycnometer. The pycnometer method involves accurately weighing a specific, known volume of the liquid at a controlled temperature (e.g., 20 °C). The density is then calculated by dividing the measured mass by the known volume.
- **Application:** Density is a critical parameter for substance identification, purity assessment, and converting mass to volume for handling and formulation.

3. Flash Point Determination (e.g., ASTM D93) The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air. While the OECD provides guidance, specific test methods like ASTM D93 are often cited.[\[12\]](#)

- **Methodology:** The "closed cup" method is specified for **indene**.[\[8\]](#) In a Pensky-Martens closed cup tester (ASTM D93), the sample is heated at a slow, constant rate in a closed

vessel. An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

- Application: This is a critical test for classifying the flammability hazard of a liquid for safe storage, handling, and transportation.

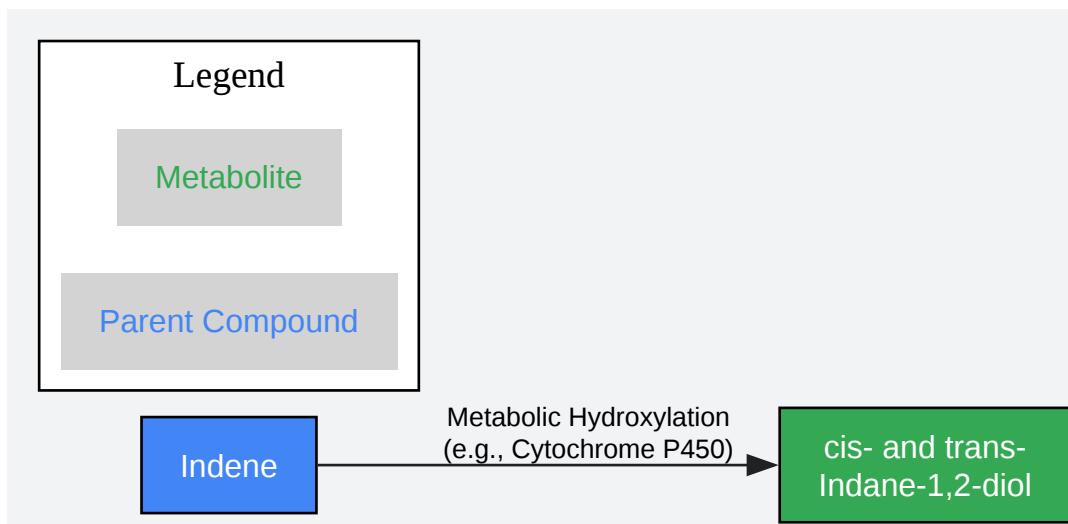
4. Acute Oral Toxicity (OECD Guideline 425) This guideline details the "Up-and-Down Procedure" for determining the LD₅₀ (the dose lethal to 50% of a test population), which minimizes animal usage.[13]

- Methodology: A single animal (typically a female rat, as they are often more sensitive) is dosed at a level just below the best preliminary estimate of the LD₅₀. If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. This sequential process continues until stopping criteria are met. The LD₅₀ is then calculated from the results using a maximum likelihood method. Observations for signs of toxicity are also recorded.
- Application: This provides a quantitative measure of acute toxicity for GHS classification and is a key component of the overall risk assessment.

Visualization of Pathways and Workflows

Metabolic Pathway of Indene

In animal models, **indene** has been shown to undergo metabolic hydroxylation. The primary pathway involves the formation of dihydrodiols at the double bond of the five-membered ring, resulting in cis- and trans-indane-1,2-diol.[14] This metabolic activation is a critical step in understanding its toxicological profile.

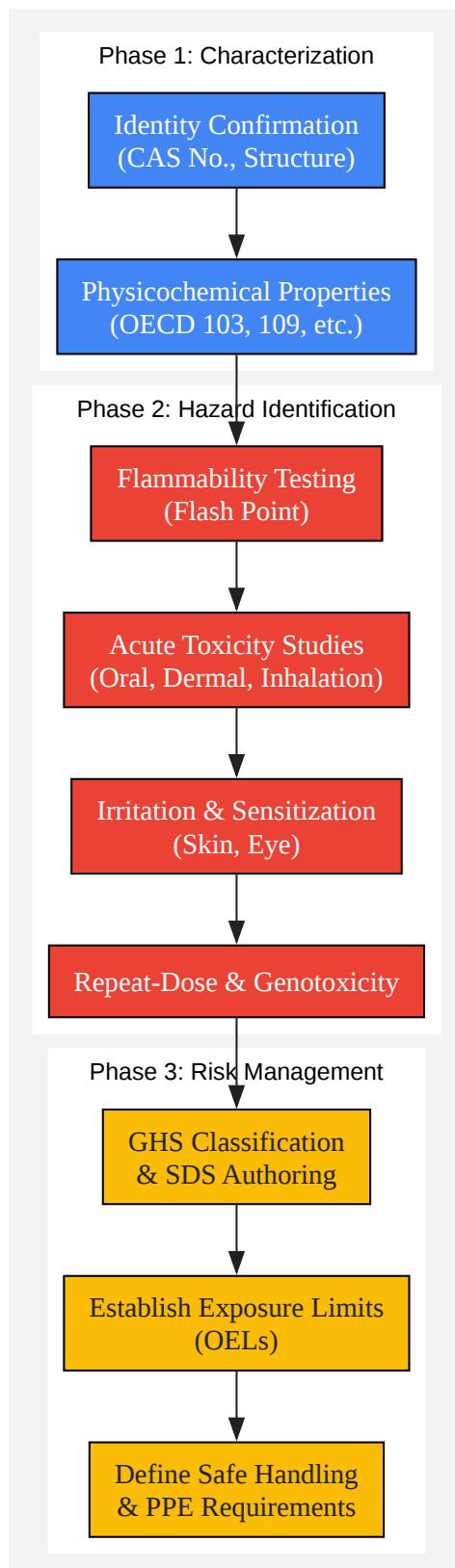


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Caption: Metabolic conversion of **indene** to indane-1,2-diol.

General Workflow for Chemical Safety Assessment

The safety assessment of a chemical like **indene** follows a logical progression from initial characterization to comprehensive risk evaluation. This workflow ensures that all necessary data are gathered to classify hazards and establish safe handling procedures.



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Caption: A general workflow for chemical safety assessment.

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